

In Vitro Activity of Pilabactam Sodium: A Technical Overview

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Compound of Interest

Compound Name: *Pilabactam sodium*

Cat. No.: *B3435033*

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Introduction

Pilabactam (formerly known as ANT3310) is a novel, broad-spectrum serine β -lactamase inhibitor of the diazabicyclooctane (DBO) class. It is being developed to be used in combination with β -lactam antibiotics to combat infections caused by multidrug-resistant Gram-negative bacteria. This technical guide provides a comprehensive overview of the in vitro activity of **Pilabactam sodium**, focusing on its mechanism of action, antimicrobial potentiation, and the methodologies used for its evaluation.

Mechanism of Action

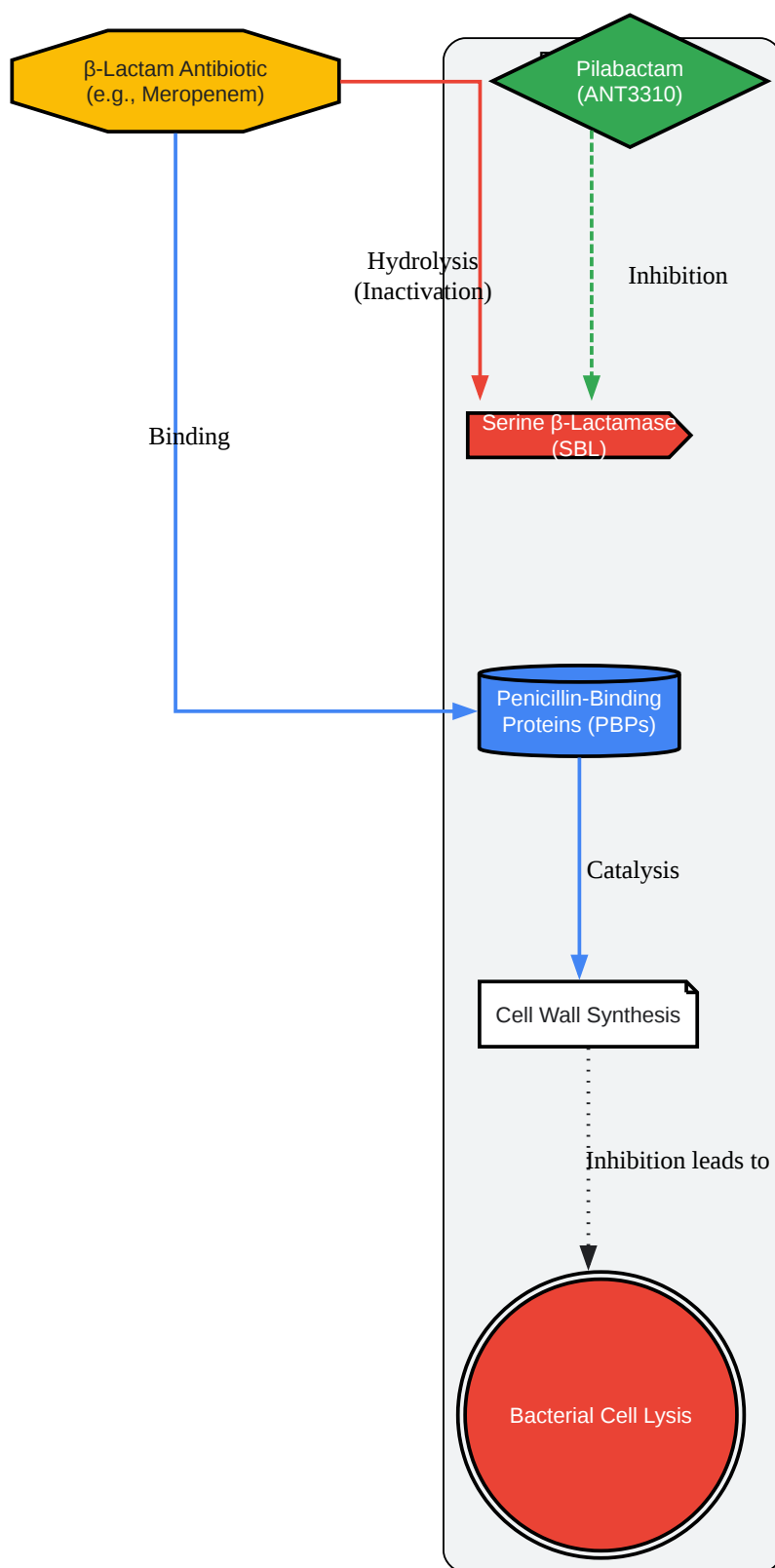
Pilabactam is a covalent inhibitor of serine β -lactamases (SBLs), enzymes that are a primary mechanism of resistance to β -lactam antibiotics in Gram-negative bacteria.[1][2][3][4][5] Unlike some other β -lactamase inhibitors, Pilabactam demonstrates potent inhibitory activity against a wide range of SBLs, including Ambler class A (such as KPC), class C, and, notably, class D (OXA-type) carbapenemases.[2][3][5] The diazabicyclooctane core of Pilabactam is designed to react with the active site serine residue of the β -lactamase, forming a stable, covalent adduct that inactivates the enzyme. This inactivation restores the efficacy of the partner β -lactam antibiotic, allowing it to reach its target, the penicillin-binding proteins (PBPs), and exert its bactericidal effect.

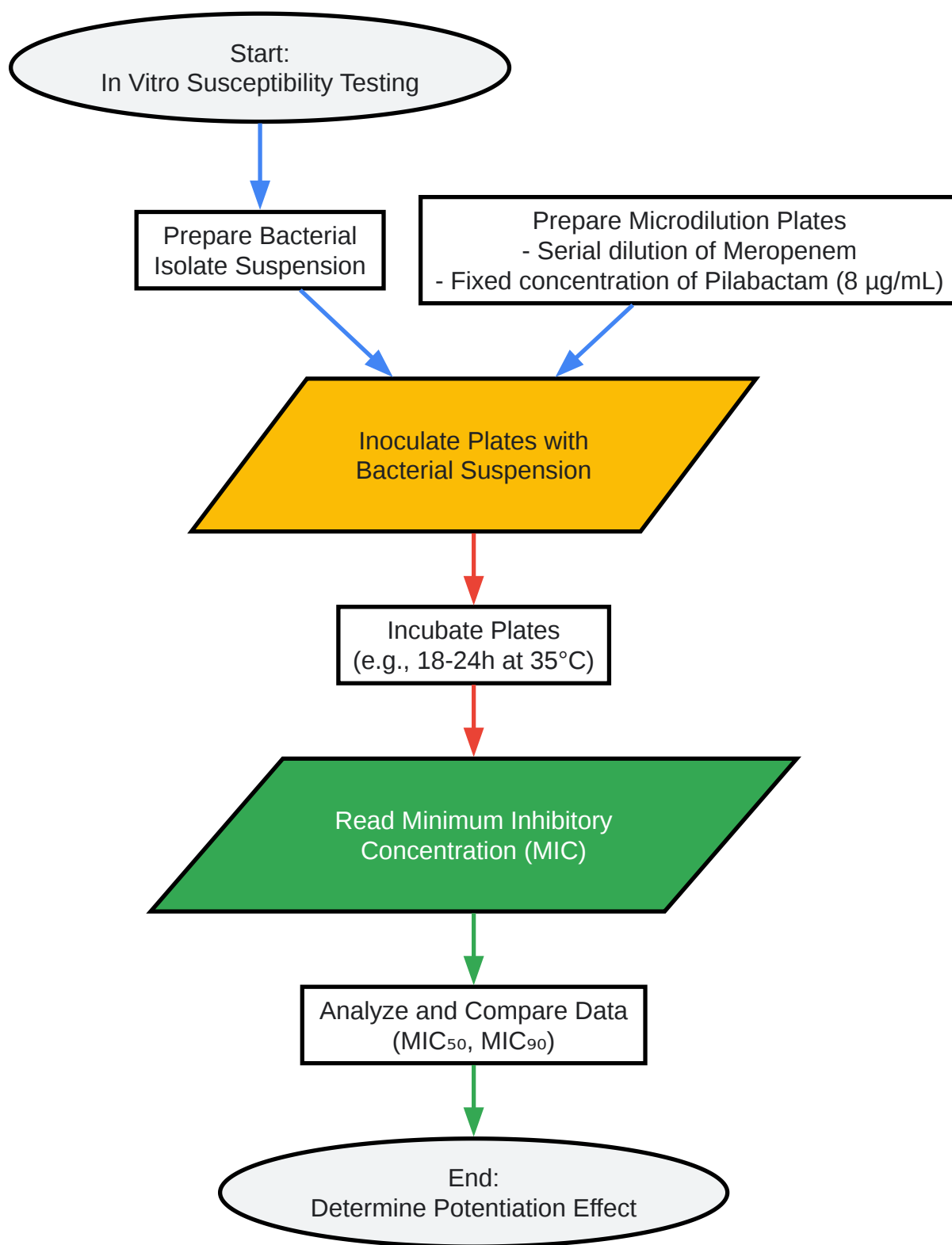
The inhibitory activity of Pilabactam against key serine β -lactamases is summarized in the table below.

Table 1: Inhibitory Activity of Pilabactam (ANT3310) against Purified Serine β -Lactamases

Enzyme	Enzyme Class	IC ₅₀ (nM)
KPC-2	A	19.5
OXA-48	D	179
OXA-23	D	32.6
OXA-24/40	D	602
OXA-51	D	542
OXA-58	D	8

Data sourced from Zalacain et al. (2024).





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References

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